

Compound of InterestCompound Name: *Paraquat dichloride*Cat. No.: *B1678430*

For Researchers, Scientists, and Drug Development Professionals

Introduction

Paraquat dichloride, systematically named 1,1'-dimethyl-4,4'-bipyridinium dichloride, is a quaternary ammonium compound widely known for its pote

Chemical Structure and Identification

Paraquat dichloride consists of a planar, bipyridinium core with methyl groups attached to each nitrogen atom. The positive charges on the nitrogen

```
graph "Paraquat Dichloride Structure" {
    layout=neato;
    node [shape=plaintext, fontcolor="#202124"];
    edge [color="#202124"];

    // Define nodes for the bipyridinium rings
    N1 [label="N+", pos="0,1!", color="#4285F4"];
    C1 [label="C", pos="-1,1.5!"];
    C2 [label="C", pos="-1,0.5!"];
    C3 [label="C", pos="1,1.5!"];
    C4 [label="C", pos="1,0.5!"];
    C5 [label="C", pos="0,0!"];

    N2 [label="N+", pos="2,1!", color="#4285F4"];
    C6 [label="C", pos="3,1.5!"];
    C7 [label="C", pos="3,0.5!"];
    C8 [label="C", pos="1,1.5!"]; // This is the same as C3
    C9 [label="C", pos="1,0.5!"]; // This is the same as C4
    C10 [label="C", pos="2,0!"];

    // Methyl groups
    CH3_1 [label="CH3", pos="-0.5,1.8!"];
    CH3_2 [label="CH3", pos="2.5,1.8!"];

    // Chloride ions
    Cl1 [label="Cl-", pos="-1.5,-0.5!", color="#EA4335];
```

```
Cl2 [label="Cl-", pos="3.5,-0.5!", color="#EA4335"];
```

```
// Define edges for the first ring
```

```
N1 -- C1;
```

```
C1 -- C2;
```

```
C2 -- C5;
```

```
C5 -- C4;
```

```
C4 -- C3;
```

```
C3 -- N1;
```

```
// Define edges for the second ring
```

```
N2 -- C6;
```

```
C6 -- C7;
```

```
C7 -- C10;
```

```
C10 -- C9;
```

```
C9 -- C8;
```

```
C8 -- N2;
```

```
// Link the two rings
```

```
C5 -- C10;
```

```
// Attach methyl groups
```

```
N1 -- CH3_1;
```

```
N2 -- CH3_2;
```

```
}
```

Caption: Overview of paraquat-induced oxidative stress and signaling.

Conclusion

This technical guide provides a foundational understanding of **paraquat dichloride** for researchers, scientists

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References

- 1. oecd.org [oecd.org]
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